

Personal protective equipment for handling Ebselen Oxide

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Compound of Interest

Compound Name: Ebselen Oxide

Cat. No.: B1671041

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Essential Safety and Handling Guide for Ebselen Oxide

This guide provides immediate safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **Ebselen Oxide**. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Immediate Safety Overview

Ebselen Oxide is a chemical compound that requires careful handling due to its toxicity. It is classified as toxic if swallowed or inhaled and may cause damage to organs through prolonged or repeated exposure.^{[1][2][3]} Furthermore, it is very toxic to aquatic life with long-lasting effects.^[1] Adherence to the safety protocols outlined below is critical to prevent accidental exposure and environmental contamination.

Hazard Identification and Classification

Properly identifying the hazards associated with **Ebselen Oxide** is the first step in safe handling. The compound is classified under the Globally Harmonized System (GHS) with several key hazard statements.

| Hazard Classification | Code | Description | Source |
|--|------|---|---------------------|
| Acute Toxicity, Oral | H301 | Toxic if swallowed | [1] |
| Acute Toxicity, Inhalation | H331 | Toxic if inhaled | [1] |
| Specific Target Organ Toxicity (Repeated Exposure) | H373 | May cause damage to organs through prolonged or repeated exposure | [1] |
| Hazardous to the Aquatic Environment, Acute Hazard | H400 | Very toxic to aquatic life | [1] |
| Hazardous to the Aquatic Environment, Chronic Hazard | H410 | Very toxic to aquatic life with long lasting effects | [1] |

NFPA 704 Ratings:

- Health: 2-3 (Indicates a hazardous health risk)[\[3\]](#)
- Flammability: 0 (Will not burn)[\[3\]](#)
- Instability: 0 (Stable)[\[3\]](#)

Physical and Chemical Properties

Understanding the physical and chemical properties of **Ebselen Oxide** is essential for proper storage and handling.

| Property | Value | Source |
|---------------------|---|-----------|
| CAS Number | 104473-83-8 | |
| Molecular Formula | C ₁₃ H ₉ NO ₂ Se | [4] |
| Molecular Weight | ~290.18 g/mol | [2][5] |
| Appearance | White to beige powder/crystalline solid | [2][4] |
| Solubility | DMSO: ~5-10 mg/mL, DMF: ~10 mg/mL, Ethanol: ~5 mg/mL | [2][4] |
| Storage Temperature | Varies by supplier; common recommendations are -20°C or 2-8°C | [2][3][4] |

Operational Plans: Handling and Experimental Protocols

Strict adherence to procedural guidelines is necessary when working with **Ebselen Oxide**, from personal protective equipment selection to waste disposal.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is required to provide comprehensive protection against the various exposure routes.

| Protection Type | Required Equipment | Guidelines and Rationale | Source |
|------------------------|--|---|---|
| Eye Protection | Tight-fitting, non-vented safety goggles. A face shield should be worn over goggles if there is a significant splash hazard. | Protects against airborne powder and splashes of solutions containing Ebselen Oxide. | [6] [7] [8] |
| Hand Protection | Chemical-resistant, disposable nitrile or neoprene gloves. | Provides a barrier against dermal absorption. Double-gloving is recommended as a precautionary measure, especially during weighing and solution preparation. Gloves must be inspected before use and disposed of immediately after contamination. | [6] [7] |
| Body Protection | A chemical-resistant lab coat is the minimum requirement. For tasks with a higher risk of dust generation or splashing, non-woven, low-permeability coveralls are recommended. | Prevents contamination of personal clothing and minimizes skin contact. Clothing should have long sleeves and no cuffs. | [6] [7] |
| Respiratory Protection | All handling of solid Ebselen Oxide must be performed in a | This is the primary engineering control to prevent inhalation of | [3] [9] |

certified chemical
fume hood.

the toxic powder. If a
fume hood is not
available, a NIOSH-
approved respirator
with appropriate
cartridges for organic
vapors and
particulates is
mandatory.

Experimental Protocol: Safe Preparation of a Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **Ebselen Oxide** for use in in vitro experiments. **Ebselen Oxide** is often used as a negative control for its parent compound, Ebselen, as it lacks antioxidant activity.^[4]

Objective: To prepare a 10 mM stock solution in DMSO.

Materials:

- **Ebselen Oxide** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered tips

Procedure:

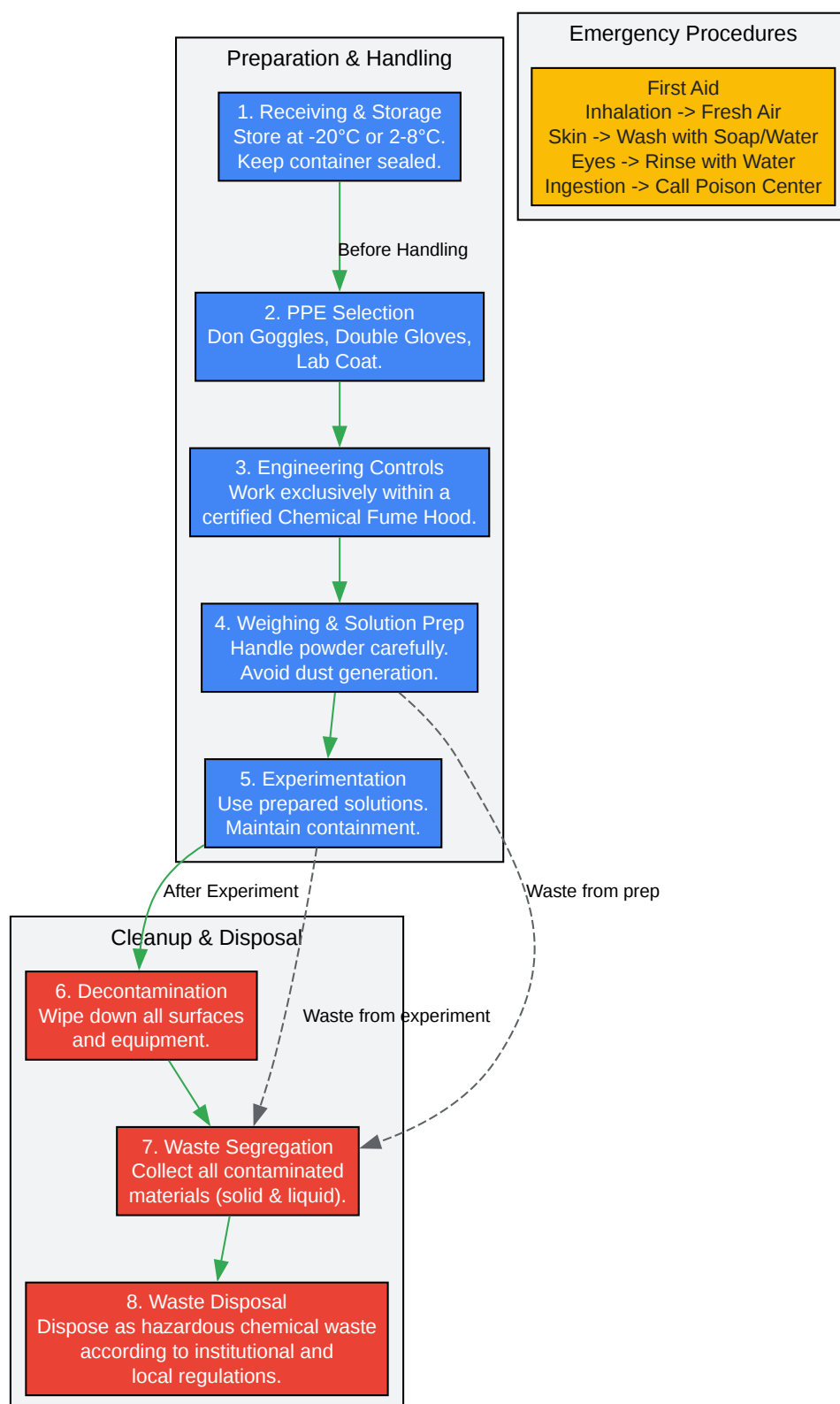
- Pre-Handling Safety Check:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE as specified in the table above (goggles, double gloves, lab coat).

- Prepare a designated waste container for all contaminated disposables within the fume hood.
- Weighing the Compound:
 - Place an analytical balance inside the chemical fume hood or use a powder-containment balance enclosure.
 - Tare a sterile microcentrifuge tube or vial on the balance.
 - Carefully weigh the desired amount of **Ebselen Oxide** (e.g., 2.9 mg for 1 mL of a 10 mM solution) directly into the tube. Avoid creating dust. Use anti-static weighing paper or a spatula to minimize dispersal.
 - Close the primary container of **Ebselen Oxide** powder securely and wipe it down with a damp cloth before removing it from the fume hood.
- Preparing the Solution:
 - Inside the fume hood, use a calibrated pipette to add the calculated volume of anhydrous DMSO to the tube containing the **Ebselen Oxide** powder.
 - Cap the tube securely and vortex gently until the solid is completely dissolved. The solution should be clear.[\[2\]](#)
 - Label the tube clearly with the compound name, concentration, solvent, and date of preparation.
- Storage and Aliquoting:
 - For long-term stability, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution and aliquots at -20°C in tightly sealed containers.[\[3\]](#)
- Post-Handling Decontamination:

- Wipe down the balance, spatula, and any surfaces inside the fume hood with an appropriate cleaning agent (e.g., 70% ethanol).
- Dispose of all contaminated items (pipette tips, weighing paper, gloves) in the designated hazardous waste container.
- Remove PPE in the correct order (outer gloves, lab coat, inner gloves, goggles) and wash hands thoroughly with soap and water.

Safe Handling and Disposal Workflow

The following diagram illustrates the critical steps for safely managing **Ebselen Oxide** throughout its lifecycle in the laboratory.



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Caption: Workflow for the safe handling, use, and disposal of **Ebselen Oxide**.

Logistical Plans: Spills and Disposal

Accidental Release and Spill Measures

In the event of a spill, prompt and correct action is crucial to prevent exposure and environmental contamination.

- Evacuate: Immediately alert others in the area and evacuate non-essential personnel.[9]
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.[3]
- Contain: Prevent the spill from spreading and entering any drains or water systems.[9]
- Clean-up (Solid Spill):
 - Wearing full PPE, gently cover the spill with an absorbent material to avoid raising dust.
 - Carefully sweep or scoop the material into a suitable, labeled container for hazardous waste. Do not create dust.[3][9]
- Clean-up (Liquid Spill):
 - Absorb the spill with inert material (e.g., vermiculite, sand, or earth).
 - Place the contaminated absorbent material into a sealed, labeled container for hazardous waste.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Dispose: All cleanup materials must be disposed of as hazardous waste.

Disposal Plan

Ebselen Oxide and any materials contaminated with it must be treated as hazardous waste.

- Prohibition: Do not dispose of **Ebselen Oxide** with household garbage or allow it to enter the sewage system or waterways.

- Waste Collection:
 - Solid Waste: Collect unused **Ebselen Oxide** and contaminated disposables (e.g., gloves, wipes, weighing paper) in a clearly labeled, sealed container for hazardous solid waste.
 - Liquid Waste: Collect solutions containing **Ebselen Oxide** in a labeled, sealed container for hazardous liquid chemical waste.
- Final Disposal: Disposal must be conducted through a licensed professional waste disposal company and in accordance with all federal, state, and local environmental regulations.^[3] A common method involves incineration in a chemical incinerator equipped with an afterburner and scrubber.^[3]

First Aid Procedures

Immediate and appropriate first aid is vital in case of accidental exposure.

| Exposure Route | First Aid Action | Source |
|----------------|--|--------|
| Inhalation | Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. | [3] |
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Seek immediate medical attention. | [3][5] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. | [5][9] |
| Ingestion | Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. | [3][5] |
| General Advice | In all cases of exposure, seek immediate medical attention and show the Safety Data Sheet (SDS) to the medical professional. Symptoms of poisoning may be delayed; medical observation for at least 48 hours after an incident is recommended. | |

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